

5-Methoxy-3,3'-bipyridine: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 5-Methoxy-3,3'-bipyridine

CAS No.: 1190645-04-5

Cat. No.: B1503524

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Introduction

5-Methoxy-3,3'-bipyridine is a heterocyclic organic compound featuring a bipyridine core functionalized with a methoxy group. Bipyridines are a well-established class of bidentate chelating ligands crucial in coordination chemistry and catalysis. The introduction of a methoxy group, a common substituent in medicinal chemistry, can significantly influence the electronic properties, lipophilicity, and metabolic stability of the parent molecule. This guide provides a comprehensive overview of the known properties, synthesis, and potential applications of **5-Methoxy-3,3'-bipyridine**, geared towards researchers in drug discovery and materials science.

Physicochemical Properties

Detailed experimental data on the physical properties of **5-Methoxy-3,3'-bipyridine** are not extensively reported in publicly available literature. However, based on its chemical structure and data from chemical suppliers, the following information is available.

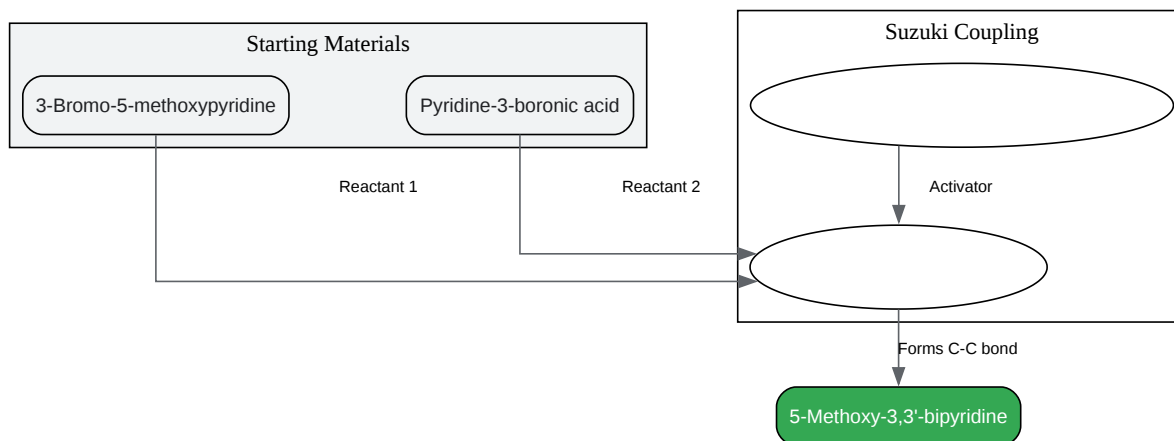
Property	Value	Source
CAS Number	1190645-04-5	BLD Pharm[1]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	BLD Pharm[1]
Molecular Weight	186.21 g/mol	BLD Pharm[1]
Appearance	Not specified (likely a solid)	Inferred
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
Storage	Sealed in dry, 2-8°C	

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **5-Methoxy-3,3'-bipyridine** is not readily available in peer-reviewed journals, its structure suggests a synthetic approach based on modern cross-coupling methodologies. The formation of the bond between the two pyridine rings is typically achieved through reactions such as the Suzuki or Stille coupling.

A plausible synthetic route would involve the coupling of a suitably functionalized pyridine, such as 3-bromo-5-methoxypyridine, with a pyridine-3-boronic acid or a corresponding organostannane reagent.

Conceptual Synthetic Workflow



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Caption: Conceptual workflow for the synthesis of **5-Methoxy-3,3'-bipyridine** via Suzuki coupling.

Spectroscopic Characterization:

Although specific spectra for **5-Methoxy-3,3'-bipyridine** are not widely published, the following are expected characteristics based on its structure:

- ^1H NMR: The spectrum would show distinct signals for the aromatic protons on both pyridine rings. The methoxy group would appear as a singlet, typically in the range of 3.8-4.0 ppm.
- ^{13}C NMR: The spectrum would display 11 distinct carbon signals, including those for the methoxy group and the carbons of the two pyridine rings.
- Mass Spectrometry: The molecular ion peak $[\text{M}]^+$ would be observed at $m/z = 186.21$.
- Infrared (IR) Spectroscopy: Characteristic peaks would be expected for C-H aromatic stretching, C=N and C=C ring stretching, and C-O stretching of the methoxy group.

Potential Applications in Drug Development and Research

The 3,3'-bipyridine scaffold and the methoxy functional group are both prevalent in molecules of medicinal interest.

The Bipyridine Core:

Bipyridine derivatives are known to be versatile ligands in the development of metal-based therapeutics and diagnostic agents. They are also integral components of various biologically active small molecules.

The Methoxy Group:

The methoxy group is frequently incorporated into drug candidates to modulate their physicochemical properties. It can:

- Increase metabolic stability by blocking sites susceptible to oxidative metabolism.
- Improve membrane permeability and oral bioavailability.
- Influence binding affinity to target proteins through hydrogen bonding or steric interactions.

Given these characteristics, **5-Methoxy-3,3'-bipyridine** represents a valuable building block for the synthesis of novel compounds with potential applications in areas such as:

- Oncology: As a ligand for transition metal complexes with anticancer activity.
- Neuroscience: As a scaffold for compounds targeting receptors and enzymes in the central nervous system.
- Materials Science: In the development of novel ligands for catalysis and functional materials.

Safety and Handling

A comprehensive Material Safety Data Sheet (MSDS) for **5-Methoxy-3,3'-bipyridine** is not publicly available. However, based on the data for related bipyridine compounds, it should be handled with care in a well-ventilated laboratory environment.

General Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place.[1]

It is recommended to consult the safety data sheet of a structurally similar compound, such as 2,2'-bipyridine, for more detailed hazard information, keeping in mind that the toxicological properties of **5-Methoxy-3,3'-bipyridine** itself have not been fully investigated.

Conclusion

5-Methoxy-3,3'-bipyridine is a commercially available yet under-characterized chemical entity. Its structure, combining the versatile bipyridine core with a strategically placed methoxy group, makes it an attractive building block for the synthesis of novel compounds with potential applications in medicinal chemistry and materials science. Further research is warranted to fully elucidate its physicochemical properties, reactivity, and biological activity.

References

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Sources

- 1. 1190645-04-5|5-Methoxy-3,3'-bipyridine|BLD Pharm [bldpharm.com]
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